

# Docosyl Acrylate as a Hydrophobic Monomer: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Docosyl acrylate

Cat. No.: B102722

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## Introduction

**Docosyl acrylate**, also known as behenyl acrylate, is a long-chain acrylate ester that serves as a critical hydrophobic monomer in polymer science.<sup>[1]</sup> Its molecular structure consists of a 22-carbon alkyl chain (docosyl group) attached to an acrylate functional group, imparting significant hydrophobicity and unique thermal properties to the polymers derived from it.<sup>[1]</sup> This combination of a long, flexible, and water-repelling alkyl chain with a reactive polymerizable group makes **docosyl acrylate** an ideal candidate for designing advanced materials with tailored properties.

For researchers, scientists, and drug development professionals, understanding the characteristics of **docosyl acrylate** is key to leveraging its potential in a variety of applications, including the development of specialty coatings, adhesives, and particularly, novel drug delivery systems.<sup>[1]</sup> The incorporation of **docosyl acrylate** into polymer backbones allows for precise control over surface energy, water resistance, and the crystallinity of the final material.<sup>[1][2]</sup> In the realm of drug development, its profound hydrophobicity is exploited to create stable nanoparticles and microparticles for the encapsulation and controlled release of lipophilic therapeutic agents.

This guide provides an in-depth technical overview of **docosyl acrylate**, covering its physicochemical properties, synthesis, polymerization methods, and key applications, with a focus on its role in creating hydrophobic polymers for scientific and pharmaceutical research.

## Physicochemical Properties of Docosyl Acrylate

**Docosyl acrylate** is a white, waxy solid at room temperature.<sup>[1]</sup> Its long C22 alkyl chain dictates its physical properties, making it highly soluble in nonpolar organic solvents like toluene while being virtually insoluble in water.<sup>[1][3]</sup> To prevent spontaneous polymerization during storage, it is typically stabilized with an inhibitor such as hydroquinone monomethyl ether (MEHQ).<sup>[1][3]</sup>

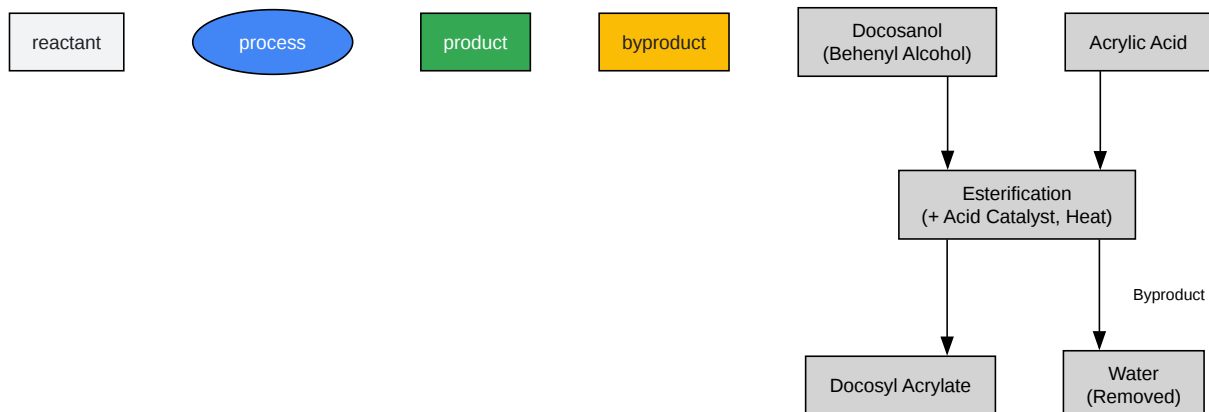
Table 1: Physicochemical Properties of **Docosyl Acrylate** Monomer

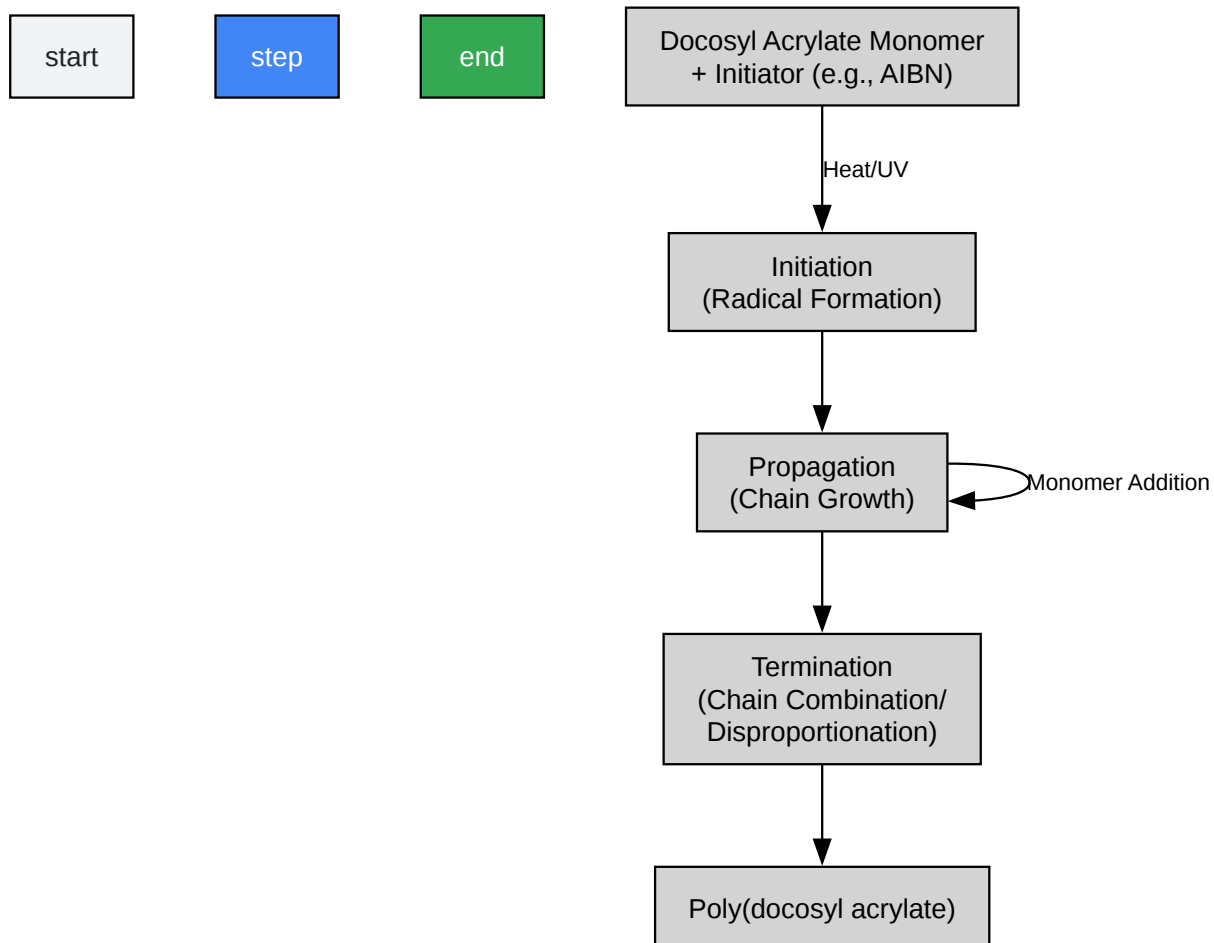
Property	Value	Source
IUPAC Name	<b>docosyl prop-2-enoate</b>	<sup>[1][4]</sup>
Synonyms	Behenyl acrylate, Acrylic acid docosyl ester	<sup>[3][4]</sup>
CAS Number	18299-85-9	<sup>[3][4]</sup>
Molecular Formula	C <sub>25</sub> H <sub>48</sub> O <sub>2</sub>	<sup>[1][4]</sup>
Molecular Weight	380.66 g/mol	<sup>[1][3]</sup>
Appearance	White to almost white powder or lump	<sup>[1][3]</sup>
Melting Point	45.0 to 49.0 °C	<sup>[3][5]</sup>
Boiling Point	455.7 ± 14.0 °C (Predicted)	<sup>[5]</sup>
Density	0.865 ± 0.06 g/cm <sup>3</sup> (Predicted)	<sup>[5]</sup>

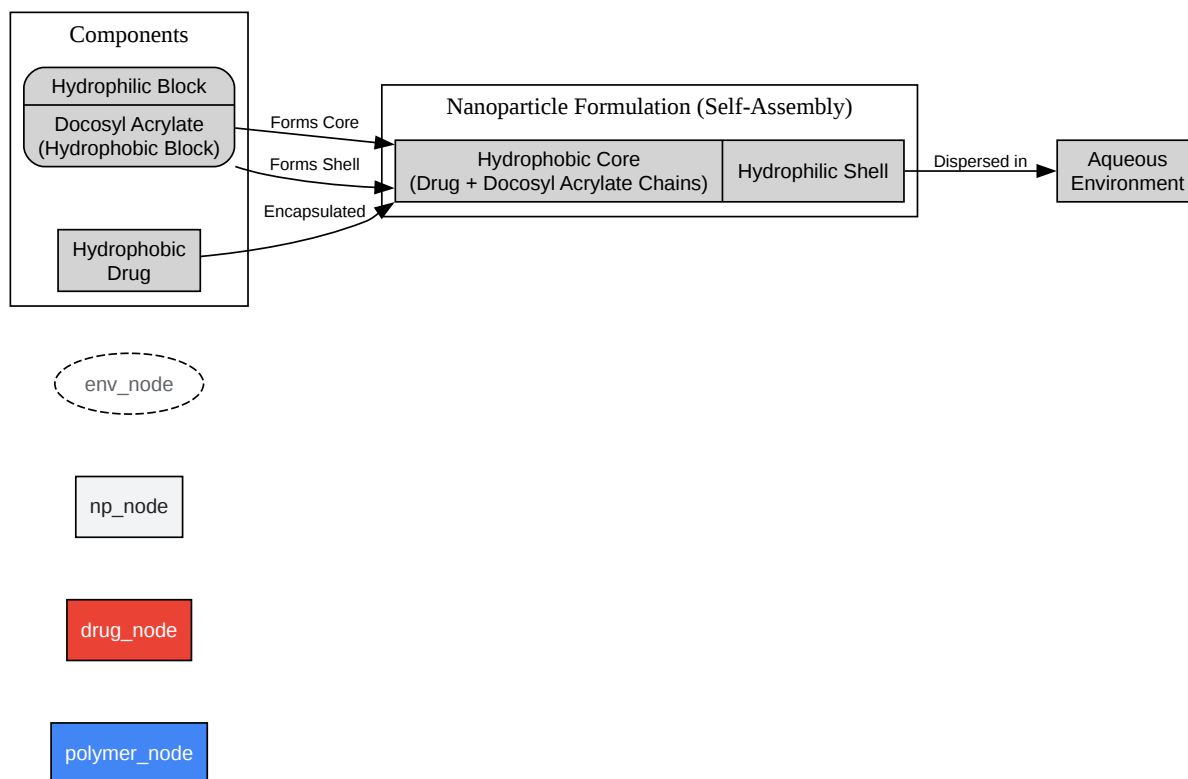
| Solubility | Soluble in toluene; Insoluble in water <sup>[1][3]</sup> |

## Synthesis of Docosyl Acrylate

The most common method for synthesizing **docosyl acrylate** is through the esterification of docosanol (behenyl alcohol) with acrylic acid or its derivatives. This reaction typically requires a catalyst and conditions that favor the removal of water to drive the equilibrium toward the product.







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- To cite this document: BenchChem. [Docosyl Acrylate as a Hydrophobic Monomer: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102722#docosyl-acrylate-as-a-hydrophobic-monomer]

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